

2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile proper disposal procedures

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Compound of Interest

Compound Name: 2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile

Cat. No.: B108109

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Safe Disposal of 2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile (Boc-ON)

For Immediate Reference: Do Not Dispose of Down the Drain or in General Waste.

This document provides essential procedural guidance for the safe and compliant disposal of **2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile**, commonly known as Boc-ON (CAS 58632-95-4). Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is imperative to handle **2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile** with appropriate personal protective equipment (PPE) to mitigate risks of exposure. This compound is harmful if swallowed, in contact with skin, or inhaled, and can cause serious skin and eye irritation. All handling should occur in a well-ventilated area, preferably within a chemical fume hood.

Table 1: Required Personal Protective Equipment (PPE)

Category	Requirement	Rationale
Eye Protection	Chemical safety goggles or glasses meeting OSHA or European standards.	To prevent eye irritation from dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and potential irritation.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated or exposure limits are exceeded.	To avoid inhalation of dust which may cause respiratory tract irritation.
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	To prevent accidental ingestion.

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile** is through a licensed and reputable chemical waste disposal company. This ensures that the waste is managed in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocol for Waste Segregation and Collection:

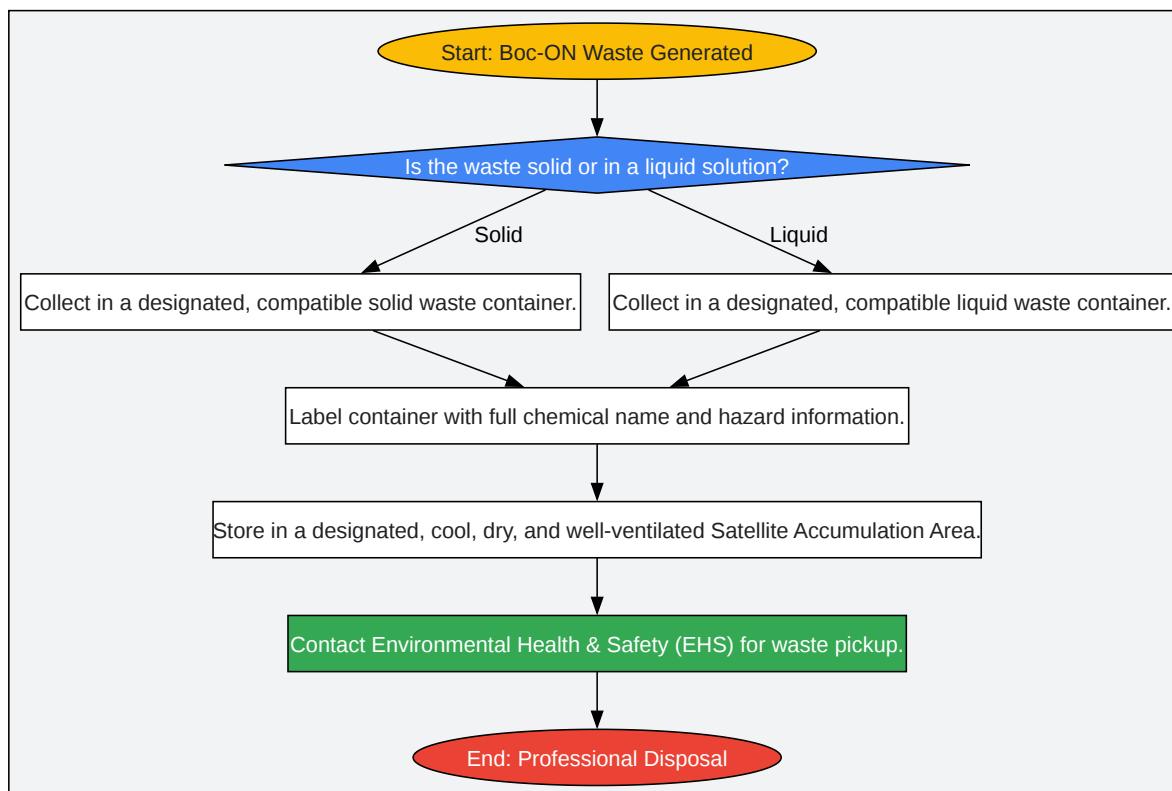
- Solid Waste Collection:
 - Carefully sweep up any solid **2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile** residue.
 - Collect all solid waste, including the residual product and any contaminated consumables (e.g., weighing paper, gloves, spatulas), in a dedicated, leak-proof, and clearly labeled hazardous waste container.

- Liquid Waste Collection:
 - If **2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile** is in a solution, collect it in a sealed, appropriately labeled container that is compatible with the solvent used.
- Spill Management:
 - Small Spills: Use appropriate tools to place the spilled material into a convenient waste disposal container.
 - Large Spills: Use a shovel to transfer the spilled material into a suitable waste disposal container.
 - Ensure proper PPE is worn during all cleanup activities.
- Container Labeling and Segregation:
 - Labeling: The waste container must be clearly labeled with the full chemical name, "**2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile**," and any institutional tracking numbers. Indicate that it is toxic chemical waste.
 - Segregation: Do not mix this waste with other waste streams unless explicitly permitted by your institution's waste management guidelines. It should be segregated from incompatible materials, particularly strong oxidizing agents.
- Storage and Final Disposal:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for chemical waste accumulation.
 - Arrange for the pickup of the hazardous waste with your institution's Environmental Health and Safety (EHS) office or their designated licensed chemical waste disposal contractor.
 - The final disposal will likely involve incineration at a permitted facility to ensure the complete destruction of the compound.

Under no circumstances should this chemical be disposed of in the general trash or poured down the drain.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile**.



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Caption: Decision workflow for **2-(tert-Butoxycarbonyloxyimino)-2-phenylacetonitrile** waste disposal.

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